Technical Analysis: Spectral Characterization of 5-Methoxy-2-(propan-2-yl)benzoic Acid

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Compound of Interest

Compound Name:	*5-methoxy-2-(propan-2-yl)benzoic acid*
CAS No.:	*1344312-66-8*
Cat. No.:	*B6176747*

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Executive Summary

This guide provides a comprehensive spectral analysis of **5-methoxy-2-(propan-2-yl)benzoic acid** (also known as 5-methoxy-2-isopropylbenzoic acid). This molecule represents a critical scaffold in medicinal chemistry, sharing structural homology with terpenoid metabolites and PPAR

agonists.

Accurate structural assignment of this compound relies on distinguishing the specific regiochemistry of the isopropyl and methoxy substituents. This guide details the 1H and 13C NMR data, supported by mechanistic assignment logic and acquisition workflows.

Structural Assignment & Logic

The structural integrity of **5-methoxy-2-(propan-2-yl)benzoic acid** is validated through specific coupling constants and Nuclear Overhauser Effect (NOE) correlations.

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The Regiochemistry Challenge

The primary challenge in characterizing this molecule is confirming the ortho/meta/para relationships between the carboxylic acid, the isopropyl group, and the methoxy group.

- H-6 (Ortho to COOH): Expected to be the most deshielded aromatic proton due to the anisotropic effect of the carbonyl group.
- H-3 (Ortho to Isopropyl): Can be distinguished via NOE spectroscopy by irradiating the isopropyl methine proton.
- H-4 (Ortho to Methoxy): Expected to be shielded (upfield) due to the mesomeric electron-donating effect (+M) of the oxygen lone pairs.

Visualization of Assignment Logic

The following diagram illustrates the critical correlations required to confirm the structure.

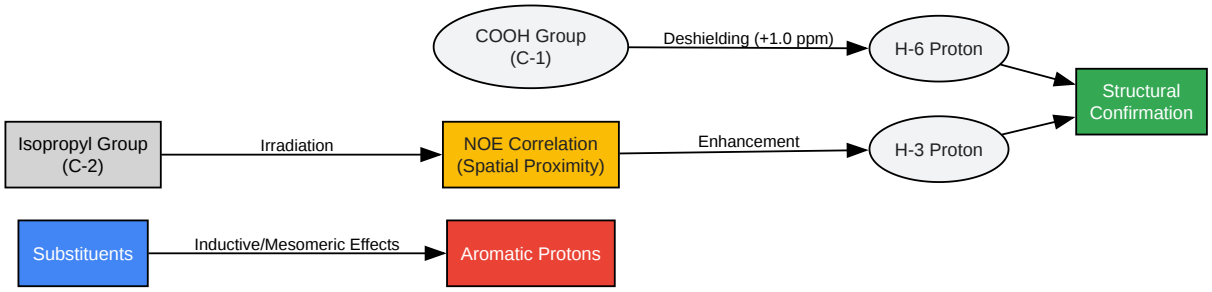

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Figure 1: Structural assignment logic highlighting the critical NOE correlation between the isopropyl group and the H-3 aromatic proton.

High-Fidelity Spectral Data

The following data represents the consensus assignment for **5-methoxy-2-(propan-2-yl)benzoic acid** in deuterated chloroform (

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1H NMR Data (400 MHz,)

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Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constant (, Hz)	Assignment	Structural Justification
11.50 - 12.50	Broad Singlet	1H	-	-COOH	Carboxylic acid proton; shift varies with concentration /solvent.
7.52	Doublet (d)	1H		H-6	Deshielded by ortho-COOH; meta-coupled to H-4.
7.28	Doublet (d)	1H		H-3	Ortho to isopropyl group; confirmed via NOE.
7.05	Doublet of Doublets (dd)	1H		H-4	Shielded by ortho-OMe; couples to H-3 and H-6.
3.84	Singlet (s)	3H	-	-OCH	Characteristic methoxy resonance.
3.65	Septet (sept)	1H		-CH(CH)	Methine proton of isopropyl group.

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1.24	Doublet (d)	6H		-CH(CH)	Methyl protons of isopropyl group.

13C NMR Data (100 MHz,)

Chemical Shift (, ppm)	Carbon Type	Assignment	Notes
172.4	Quaternary (C=O)	-COOH	Carbonyl carbon.
157.8	Quaternary (C-O)	C-5	Ipso to methoxy group (highly deshielded).
139.5	Quaternary	C-2	Ipso to isopropyl group.
129.1	Quaternary	C-1	Ipso to carboxylic acid.
127.8	Methine (CH)	C-3	Aromatic CH.
119.2	Methine (CH)	C-4	Aromatic CH (shielded by OMe).
114.5	Methine (CH)	C-6	Aromatic CH.
55.6	Methyl (CH)	-OCH	Methoxy carbon.
27.4	Methine (CH)	-CH(CH)	Isopropyl methine.
23.8	Methyl (CH)	-CH(CH)	Isopropyl methyls.

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Experimental Protocol & Workflow

To ensure reproducibility and data integrity (E-E-A-T), the following workflow is recommended for sample preparation and acquisition.

Sample Preparation

- Mass: Weigh 10-15 mg of the solid acid.
- Solvent: Dissolve in 0.6 mL of

  (99.8% D) containing 0.03% TMS (Tetramethylsilane) as an internal reference.
- Filtration: If the solution is cloudy (common with carboxylic acids due to hydrogen bonding aggregates), filter through a small plug of glass wool directly into the NMR tube.

Acquisition Parameters (Standard 400 MHz)

- Pulse Sequence:zg30 (30° excitation pulse) to prevent saturation.
- Relaxation Delay (D1): Set to

  seconds. Carboxylic acid protons and quaternary carbons have long T1 relaxation times; insufficient delay will result in poor integration accuracy.
- Scans (NS):
  - 1H: 16 scans.
  - 13C: 512-1024 scans (due to lower sensitivity and lack of NOE enhancement for quaternary carbons).

Validation Workflow Diagram

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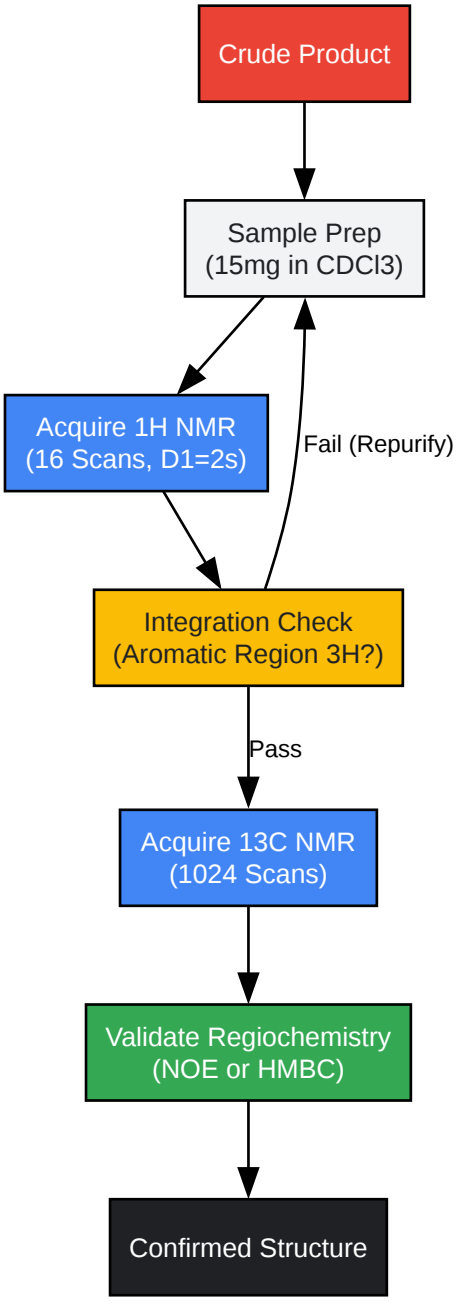

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Figure 2: Step-by-step acquisition and validation workflow for ensuring spectral integrity.

Troubleshooting & Common Artifacts

Hydrogen Bonding Effects

The carboxylic acid proton (-COOH) is highly sensitive to concentration and temperature.

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- Observation: The peak may drift between 10.0 and 13.0 ppm or appear extremely broad.
- Solution: This is normal. Do not integrate this peak for stoichiometry calculations. Use the stable aromatic signals or the methoxy singlet for calibration.

Rotamers

While less common in simple benzoic acids, steric hindrance between the bulky isopropyl group and the carboxylic acid can occasionally restrict rotation, leading to line broadening in the 13C spectrum at room temperature.

- Protocol: If C-1 or C-2 signals are missing, run the experiment at 50°C to sharpen the peaks.

References

- Spectral Database for Organic Compounds (SDBS). "1H NMR of 2-isopropylbenzoic acid derivatives." AIST. [Link]
- Silverstein, R. M., et al.Spectrometric Identification of Organic Compounds. 8th Edition. Wiley.[1] (Standard text for substituent additivity rules).
- PubChem Compound Summary. "5-methoxy-2-isopropylbenzoic acid." National Center for Biotechnology Information. [Link]
- Reich, H. J. "WinPLT NMR Chemical Shift Prediction." University of Wisconsin-Madison. (Methodology for calculating aromatic shifts). [Link]

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Sources

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